Spectroscopic Characterization of N-(3,4-dimethoxybenzyl)cyclopentanamine: A Technical Guide

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Compound of Interest

Compound Name:	*N-(3,4-dimethoxybenzyl)cyclopentanamine*
CAS No.:	*356091-42-4*
Cat. No.:	*B1596220*

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Introduction

In the landscape of contemporary drug discovery and development, the precise structural elucidation of novel chemical entities is a cornerstone of progress. **N-(3,4-dimethoxybenzyl)cyclopentanamine** is a secondary amine that incorporates the pharmacologically significant 3,4-dimethoxybenzyl (veratryl) moiety and a cyclopentyl group. Understanding its precise chemical structure is paramount for predicting its physicochemical properties, metabolic fate, and biological activity. This in-depth technical guide provides a comprehensive overview of the expected spectroscopic characteristics of **N-(3,4-dimethoxybenzyl)cyclopentanamine**, focusing on Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy. The principles outlined herein serve as a predictive framework for researchers engaged in the synthesis and characterization of this and structurally related molecules.

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I. Mass Spectrometry: Unveiling the Molecular Blueprint and Fragmentation Pathways

Mass spectrometry is an indispensable tool for determining the molecular weight and elemental composition of a compound. For **N-(3,4-dimethoxybenzyl)cyclopentanamine** ($C_{14}H_{21}NO_2$), the molecular weight is 235.32 g/mol .

The Nitrogen Rule

A fundamental principle in the mass spectrometry of organic compounds is the Nitrogen Rule, which states that a molecule with an odd number of nitrogen atoms will have an odd nominal molecular weight.[1][2] As **N-(3,4-dimethoxybenzyl)cyclopentanamine** contains a single nitrogen atom, its molecular ion peak (M^+) is expected to appear at an odd m/z value, specifically at m/z 235.

Predicted Fragmentation Pathway

The fragmentation pattern in mass spectrometry provides a roadmap to the compound's structure. For aliphatic amines, the most characteristic fragmentation is α-cleavage, where the bond between the carbon alpha to the nitrogen and the adjacent carbon is cleaved.[1][2][3] This cleavage results in the formation of a resonance-stabilized iminium cation.

In the case of **N-(3,4-dimethoxybenzyl)cyclopentanamine**, two primary α-cleavage pathways are anticipated:

- Cleavage of the cyclopentyl ring: This pathway involves the loss of a C_4H_8 radical from the cyclopentyl group, leading to a resonance-stabilized iminium cation.
- Benzylic cleavage: Cleavage of the bond between the benzylic carbon and the aromatic ring is also highly favorable due to the stability of the resulting benzyl cation. This leads to the formation of the 3,4-dimethoxybenzyl cation.

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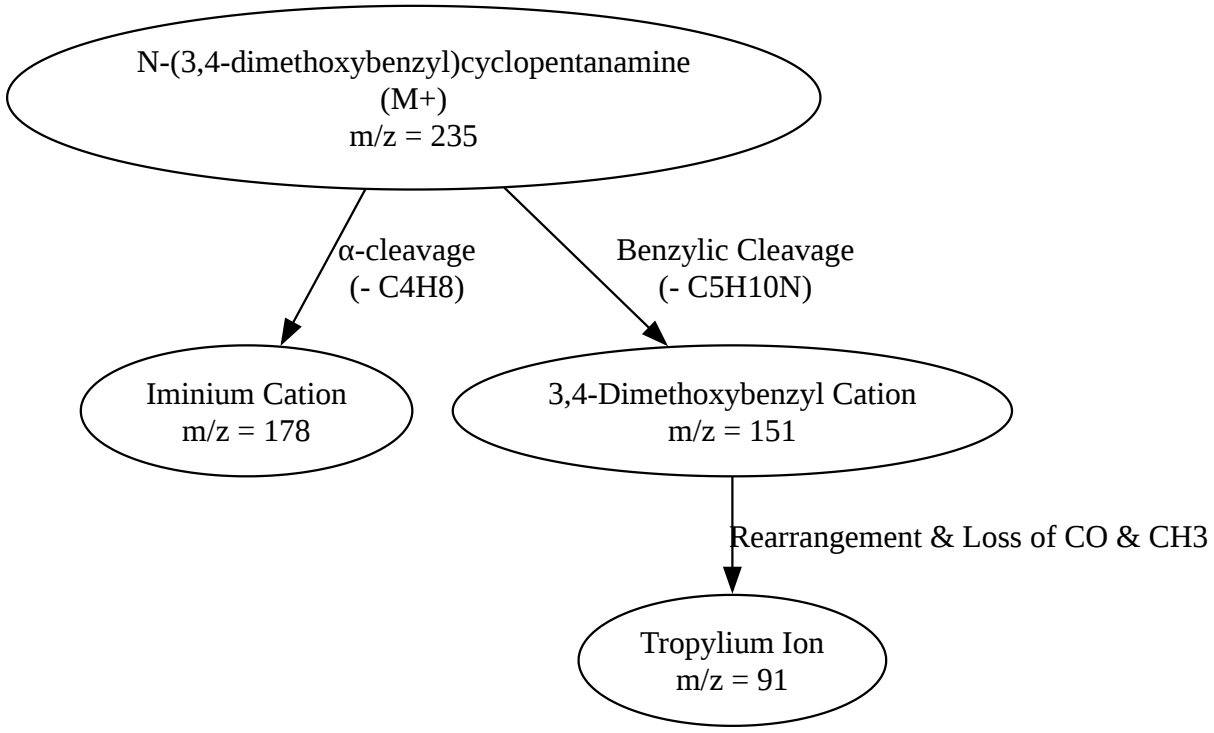

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Predicted Mass Spectrometry Data

m/z (Predicted)	Proposed Fragment Ion	Structure of Fragment
235	Molecular Ion (M^+)	$[C_{14}H_{21}NO_2]^+$
178	Iminium Cation	$[C_{10}H_{12}NO_2]^+$
151	3,4-Dimethoxybenzyl Cation	$[C_9H_{11}O_2]^+$
91	Tropylium Ion	$[C_7H_7]^+$

II. Nuclear Magnetic Resonance (NMR) Spectroscopy: A Detailed Look at the Molecular Skeleton

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NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule. The predicted ^{1}H and ^{13}C NMR spectra of **N-(3,4-dimethoxybenzyl)cyclopentanamine** are discussed below.

^{1}H NMR Spectroscopy

The proton NMR spectrum will reveal the number of different types of protons and their connectivity. The chemical shifts are influenced by the electronic environment of the protons.

Predicted ^{1}H NMR Data

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Proton Label	Chemical Shift (δ, ppm) (Predicted)	Multiplicity	Integration	Rationale
H_a	6.80 - 6.95	m	3H	Aromatic protons on the 3,4-dimethoxybenzyl group.
H_n	~1.5 - 2.5 (broad)	s (broad)	1H	Amine proton; signal will disappear upon D_2O exchange. [1][3]
H_k	3.85	s	6H	Protons of the two methoxy groups.
H_j	3.70	s	2H	Benzylic protons, deshielded by the adjacent nitrogen and aromatic ring.
H_i	2.8 - 3.0	m	1H	Methine proton on the cyclopentyl ring attached to the nitrogen.
H_m	1.4 - 1.8	m	8H	Methylene protons of the cyclopentyl ring.

^{13}C NMR Spectroscopy

The carbon-13 NMR spectrum provides information on the different carbon environments in the molecule.

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Predicted ^{13}C NMR Data

Carbon Label	Chemical Shift (δ, ppm) (Predicted)	Rationale
C_a, C_e	148-150	Aromatic carbons attached to methoxy groups.
C_n	132-134	Quaternary aromatic carbon.
C_r	120-122	Aromatic CH carbon.
C_o	111-113	Aromatic CH carbons.
C_x	58-62	Methine carbon of the cyclopentyl ring attached to nitrogen.
C_m	55-57	Methoxy carbons.
C_j	52-55	Benzylic carbon.
C_γ	30-34	Methylene carbons of the cyclopentyl ring (β to nitrogen).
C_β	23-26	Methylene carbon of the cyclopentyl ring (γ to nitrogen).

A predicted ^{13}C NMR spectrum for a similar structure in D_2O shows peaks in these general regions, supporting these estimations.[4]

III. Experimental Protocols

Mass Spectrometry (Electron Ionization - EI)

- Sample Preparation: Dissolve a small amount of **N-(3,4-dimethoxybenzyl)cyclopentanamine** in a volatile organic solvent such as methanol or dichloromethane.
- Injection: Introduce the sample into the mass spectrometer via a direct insertion probe or through a gas chromatograph (GC-MS).

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- Ionization: Use a standard electron ionization energy of 70 eV.
- Analysis: Acquire the mass spectrum over a range of m/z 50-300.
- Data Interpretation: Identify the molecular ion peak and major fragment ions. Compare the fragmentation pattern with the predicted pathway.

NMR Spectroscopy (^{1}H and ^{13}C)

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- ^{1}H NMR Acquisition:
  - Acquire the spectrum on a 300 MHz or higher field NMR spectrometer.
  - Use a standard pulse sequence.
  - Acquire a sufficient number of scans to obtain a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire the spectrum using a proton-decoupled pulse sequence.
  - A larger number of scans will be required compared to ^{1}H NMR due to the lower natural abundance of ^{13}C.
- D_2O Exchange: To confirm the N-H proton signal, add a drop of D_2O to the NMR tube, shake, and re-acquire the ^{1}H NMR spectrum. The N-H peak should disappear or significantly decrease in intensity.[3]

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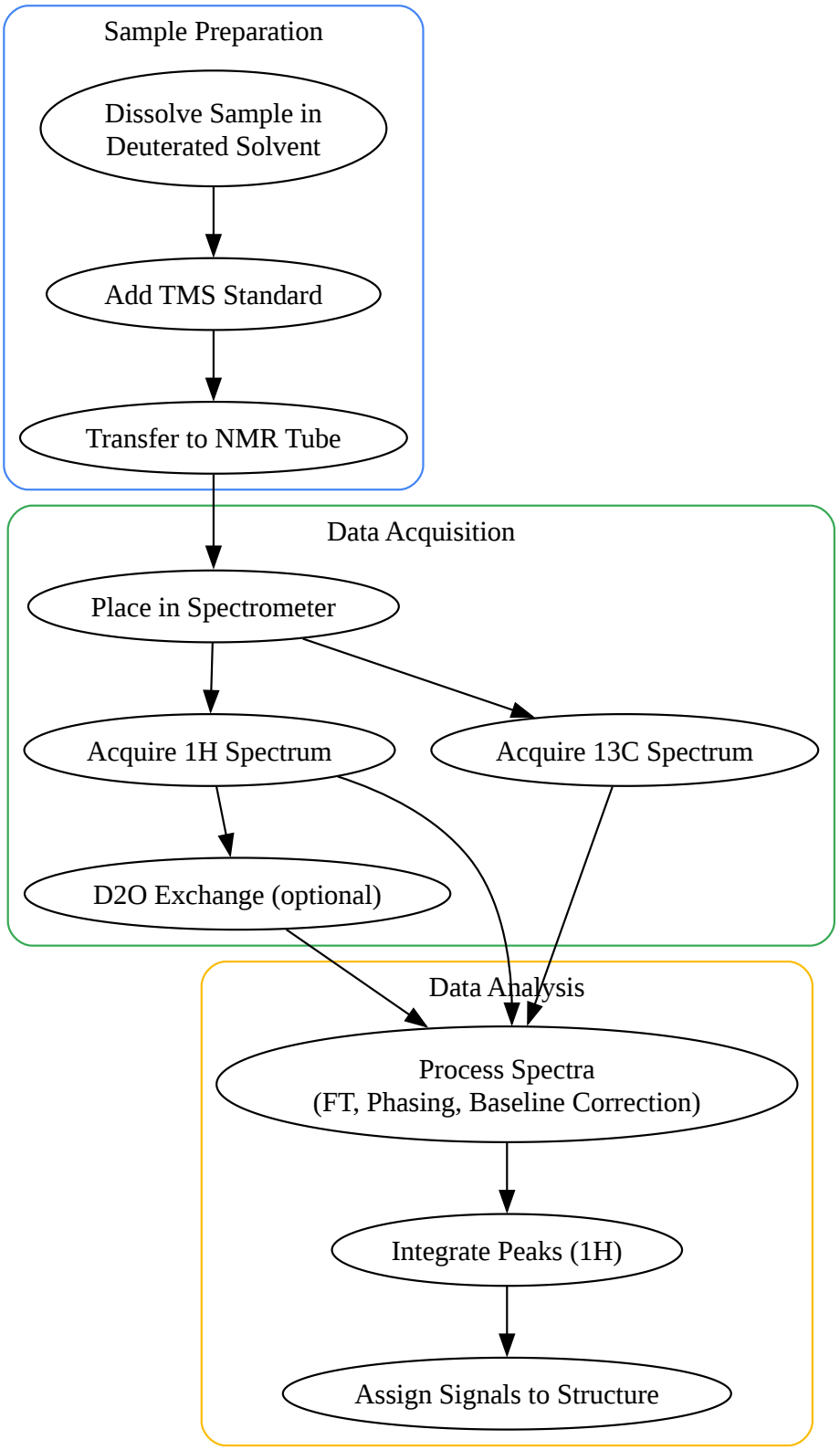

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IV. Conclusion

The spectroscopic characterization of **N-(3,4-dimethoxybenzyl)cyclopentanamine** can be effectively achieved through a combination of mass spectrometry and NMR spectroscopy. The predicted data and fragmentation patterns presented in this guide are based on well-established principles of organic spectroscopy. By following the outlined experimental protocols, researchers and drug development professionals can confidently elucidate and confirm the structure of this and analogous compounds, ensuring the scientific integrity of their work.

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